

Recommended concentration of UAMC-00039 for experiments

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Compound of Interest

Compound Name: UAMC00039 dihydrochloride

Cat. No.: B10768900 Get Quote

Application Notes and Protocols for UAMC- 00039

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the experimental use of UAMC-00039, a potent and selective inhibitor of Dipeptidyl Peptidase II (DPPII), also known as Dipeptidyl Peptidase 7 (DPP7).

Introduction to UAMC-00039

UAMC-00039 is a small molecule inhibitor that demonstrates high selectivity for DPPII over other dipeptidyl peptidases. Its primary mechanism of action is the inhibition of the serine exopeptidase activity of DPPII, which is involved in various physiological processes, including immune regulation, cell differentiation, and apoptosis. The inhibition of DPPII can lead to alterations in the processing of bioactive peptides, thereby influencing downstream signaling events.

Quantitative Data Summary

The following tables summarize the key quantitative data for UAMC-00039 based on available research.

Table 1: In Vitro Inhibitory Activity of UAMC-00039



Target Enzyme	IC50 Value	Notes
Dipeptidyl Peptidase II (DPPII/DPP7)	0.48 nM	Potent and primary target.
Dipeptidyl Peptidase IV (DPP-IV)	165 μΜ	Demonstrates high selectivity for DPPII.
Dipeptidyl Peptidase 8 (DPP8)	142 μΜ	High selectivity observed.
Dipeptidyl Peptidase 9 (DPP9)	78.6 μM	High selectivity observed.

Table 2: Recommended Concentration Ranges for Experiments

Experiment Type	Recommended Concentration/Dos age	Cell/Animal Model	Notes
In Vitro Enzyme Inhibition Assay	0.01 nM - 1 μM	Purified DPPII enzyme	For determination of IC50 and kinetic studies.
In Vitro Cell-Based Assays	1 μM - 100 μM	PBMC, U937 cells	Concentrations for achieving >90% inhibition of intracellular DPPII activity. A broader range (e.g., 10 nM - 100 µM) can be used for dose-response curves.
In Vivo Studies	2 mg/kg (oral administration)	Rats	This dosage has been shown to inhibit DPPII activity in peripheral organs without signs of acute toxicity.



Experimental Protocols In Vitro DPPII Inhibition Assay

This protocol describes a fluorometric assay to determine the inhibitory activity of UAMC-00039 against purified DPPII.

Materials:

- UAMC-00039
- Purified human DPPII/DPP7 enzyme
- Assay Buffer: 50 mM Tris-HCl, pH 7.5
- DPPII substrate: Gly-Pro-7-amino-4-methylcoumarin (GP-AMC)
- · 96-well black microplate
- Fluorescence microplate reader (Excitation: 360-380 nm, Emission: 440-460 nm)

Procedure:

- Prepare UAMC-00039 dilutions: Prepare a stock solution of UAMC-00039 in DMSO. Serially dilute the stock solution in Assay Buffer to achieve a range of desired concentrations (e.g., 10 μM to 0.1 nM).
- Prepare enzyme solution: Dilute the purified DPPII enzyme in Assay Buffer to the desired working concentration.
- Assay setup: In a 96-well black microplate, add the following to each well:
 - 50 μL of Assay Buffer (for blank and control wells)
 - 50 μL of UAMC-00039 dilution (for inhibitor wells)
 - 25 μL of diluted DPPII enzyme solution (to all wells except blank)
- Pre-incubation: Gently mix the contents of the plate and incubate at 37°C for 15 minutes.



- Initiate reaction: Add 25 μL of the GP-AMC substrate solution to all wells.
- Measurement: Immediately begin measuring the fluorescence intensity at 1-minute intervals for 30-60 minutes at 37°C.
- Data Analysis:
 - Subtract the background fluorescence (blank wells) from all readings.
 - \circ Calculate the initial reaction velocity (V₀) for each concentration.
 - Plot the percentage of inhibition against the logarithm of the UAMC-00039 concentration to determine the IC50 value.

Cell-Based DPPII Activity Assay

This protocol outlines a method to measure the effect of UAMC-00039 on intracellular DPPII activity in cultured cells.

Materials:

- UAMC-00039
- Cell line (e.g., U937, PBMCs)
- Cell culture medium (e.g., RPMI-1640)
- Phosphate-Buffered Saline (PBS)
- Lysis Buffer: 50 mM Tris-HCl (pH 7.5), 150 mM NaCl, 1% Triton X-100, protease inhibitor cocktail
- DPPII substrate (GP-AMC)
- 96-well clear-bottom black microplate
- Fluorescence microplate reader

Procedure:

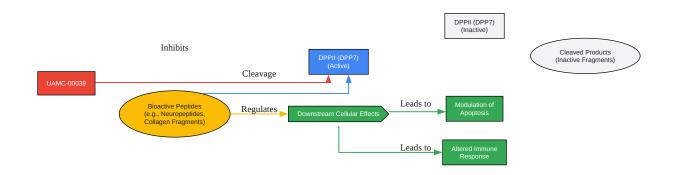


- Cell Culture: Seed cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of UAMC-00039 (e.g., 10 nM to 100 μ M) in fresh cell culture medium. Include a vehicle control (e.g., DMSO). Incubate for the desired time (e.g., 1-24 hours).
- Cell Lysis:
 - Remove the culture medium and wash the cells twice with ice-cold PBS.
 - Add 50-100 μL of ice-cold Lysis Buffer to each well.
 - Incubate on ice for 10-15 minutes with gentle shaking.
- Lysate Collection: Centrifuge the plate at 4°C to pellet cell debris. Transfer the supernatant (cell lysate) to a new 96-well black microplate.
- Enzyme Assay:
 - Add 50 μL of the DPPII substrate solution to each well containing the cell lysate.
 - Measure fluorescence intensity over time as described in the in vitro assay protocol.
- Data Analysis: Normalize the DPPII activity to the total protein concentration in each lysate.
 Calculate the percentage of inhibition for each UAMC-00039 concentration relative to the vehicle control.

Signaling Pathways and Experimental Workflows Putative Signaling Pathway of DPPII Inhibition

Dipeptidyl Peptidase II (DPPII/DPP7) is a serine protease that cleaves N-terminal dipeptides from polypeptides with proline or alanine at the penultimate position. Its precise signaling pathways are still under investigation, but it is known to be involved in processes such as apoptosis and immune cell regulation. The following diagram illustrates a putative pathway based on current understanding.





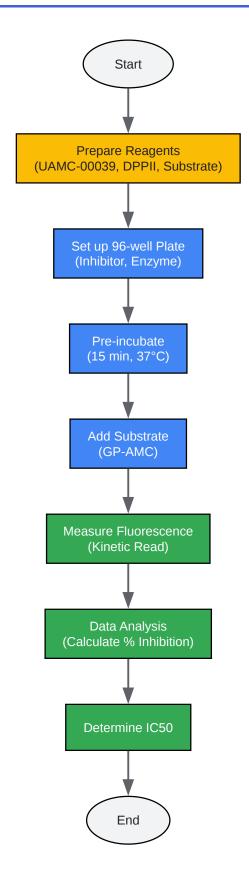
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Caption: Putative signaling pathway of DPPII inhibition by UAMC-00039.

Experimental Workflow for In Vitro DPPII Inhibition Assay

The following diagram outlines the general workflow for determining the IC50 of UAMC-00039.





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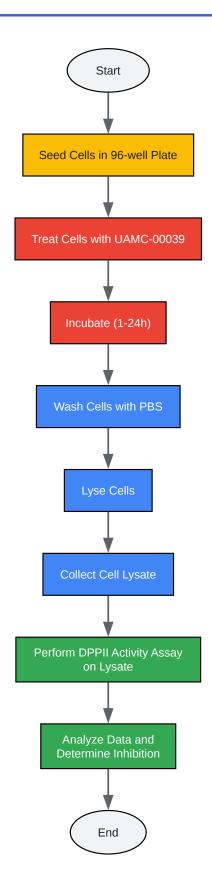
Caption: General workflow for an in vitro DPPII inhibition assay.



Experimental Workflow for Cell-Based DPPII Activity Assay

This diagram illustrates the workflow for assessing the intracellular activity of UAMC-00039.





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Caption: Workflow for a cell-based DPPII activity assay.



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